

# Synthesis of Ethyne from Calcium Carbide: A Technical Guide

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## Compound of Interest

Compound Name: ethyne

Cat. No.: B1235809

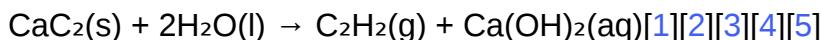
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This in-depth technical guide provides a comprehensive overview of the synthesis of **ethyne**, commonly known as acetylene, from calcium carbide. This guide covers the fundamental reaction, experimental protocols for both laboratory and industrial scales, quantitative data, and safety considerations.

## Core Reaction and Stoichiometry

The synthesis of **ethyne** from calcium carbide is a well-established and straightforward chemical process involving the hydrolysis of calcium carbide ( $\text{CaC}_2$ ). The reaction is highly exothermic and proceeds as follows:



This equation indicates that one mole of solid calcium carbide reacts with two moles of liquid water to produce one mole of **ethyne** gas and one mole of aqueous calcium hydroxide, also known as slaked lime.[2]

## Quantitative Data

The following tables summarize key quantitative data associated with the synthesis of **ethyne** from calcium carbide.

Table 1: Thermodynamic Data

Parameter	Value	Reference
Standard Enthalpy of Reaction ( $\Delta H^\circ$ )	-127.2 kJ/mol	<a href="#">[6]</a>
Heat Generated (Commercial Grade CaC <sub>2</sub> )	~1793 kJ/kg	<a href="#">[7]</a>

Table 2: Stoichiometric Relationships

Reactant/Product	Molar Mass ( g/mol )	Stoichiometric Ratio
Calcium Carbide (CaC <sub>2</sub> )	64.10	1
Water (H <sub>2</sub> O)	18.02	2
Ethyne (C <sub>2</sub> H <sub>2</sub> )	26.04	1
Calcium Hydroxide (Ca(OH) <sub>2</sub> )	74.09	1

Table 3: Typical Yield and Operating Parameters

Parameter	Value	Reference
Typical Gaseous Ethyne Yield	265–300 liters per kg of solid carbide	<a href="#">[7]</a>
Optimal Generator Water Temperature	70°C to 85°C	<a href="#">[7]</a> <a href="#">[8]</a>
Industrial Water to Carbide Ratio (by weight)	7:1 to 10:1 (approximately 8:1 is common)	<a href="#">[7]</a>

## Experimental Protocols

### Laboratory-Scale Synthesis of Ethyne

This protocol details a standard laboratory procedure for the preparation and collection of **ethyne** gas.

**Materials:**

- Calcium carbide (lumps)
- Distilled water
- Apparatus: Conical flask (or side-arm test tube), dropping funnel, delivery tube, gas collection trough, beehive shelf, gas jars, and stoppers.[5][9]
- Purification solution: Acidified copper(II) sulfate solution[10][11]

**Procedure:**

- Place a few lumps of calcium carbide on a layer of sand at the bottom of the conical flask.[9] The sand helps to moderate the reaction.
- Set up the apparatus as shown in the diagram below, ensuring all connections are airtight.
- Fill the dropping funnel with water.
- Fill the gas collection trough with water and invert the gas jars filled with water over the beehive shelf.
- Slowly add water from the dropping funnel to the calcium carbide in the flask.[5] The rate of water addition controls the rate of gas production. The reaction is exothermic, so the flask may become warm.
- Discard the first gas jar collected as it will contain a mixture of **ethyne** and displaced air from the apparatus.[11]
- Collect several jars of **ethyne** gas by the downward displacement of water.[11]
- Stopper the gas jars underwater before removing them from the trough.
- For purification, the gas can be bubbled through an acidified copper(II) sulfate solution to remove impurities such as phosphine ( $\text{PH}_3$ ) and hydrogen sulfide ( $\text{H}_2\text{S}$ ).[10][11]

## Industrial-Scale Production of Ethyne

Industrial production of **ethyne** from calcium carbide is typically carried out in acetylene generators. These can be broadly classified into "wet" and "dry" processes. The wet process, which uses a large excess of water, is common.

#### Key Equipment:

- Acetylene Generator: A closed system where the reaction between calcium carbide and water occurs.<sup>[8]</sup> It includes a hopper for carbide, a water inlet, an agitator, and an outlet for **ethyne** gas and calcium hydroxide slurry.<sup>[12]</sup>
- Cooler-Condenser: To cool the hot **ethyne** gas and remove excess water vapor.<sup>[12]</sup>
- Purification System: Typically includes a scrubber with a purification medium to remove impurities.
- Low-Pressure Drier: To remove moisture from the gas.<sup>[12]</sup>
- Compressor: A multi-stage compressor to pressurize the **ethyne** for storage.<sup>[12]</sup>

#### General Industrial Workflow:

- Calcium carbide is loaded into a hopper, which feeds into the acetylene generator.
- A controlled amount of water is introduced into the generator, reacting with the calcium carbide to produce **ethyne** gas and calcium hydroxide slurry. The temperature is maintained between 70°C and 85°C for optimal yield.<sup>[7][8]</sup>
- The generated **ethyne** gas, which is hot and contains impurities, is passed through a cooler-condenser.<sup>[12]</sup>
- The cooled gas then enters a purification unit to remove impurities like phosphine and hydrogen sulfide.
- After purification, the gas is dried in a low-pressure drier.
- Finally, the purified **ethyne** is compressed and stored in cylinders containing a porous mass and a solvent like acetone or dimethylformamide (DMF) for safe storage.<sup>[8]</sup>

## Impurities and Purification

Commercial-grade calcium carbide contains impurities such as calcium phosphide ( $\text{Ca}_3\text{P}_2$ ) and calcium sulfide ( $\text{CaS}$ ). These react with water to produce phosphine ( $\text{PH}_3$ ) and hydrogen sulfide ( $\text{H}_2\text{S}$ ), respectively, which are impurities in the **ethyne** gas.[10][11] These impurities are toxic and have a characteristic unpleasant odor.

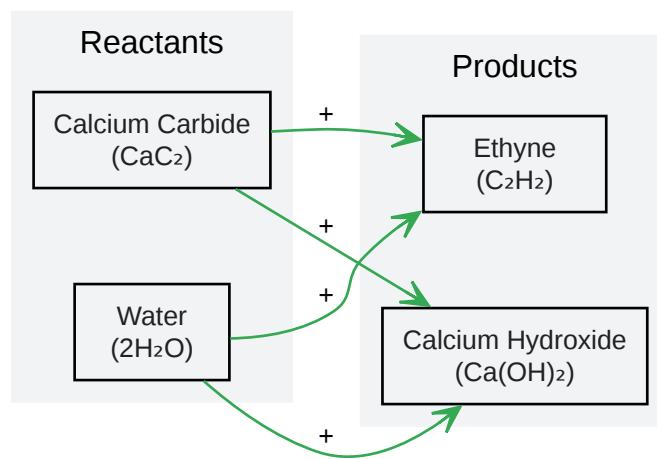
Purification is essential and is commonly achieved by passing the raw **ethyne** gas through a solution of acidified copper(II) sulfate.[10][11]

## Safety Precautions

The synthesis and handling of **ethyne** require strict adherence to safety protocols due to its high flammability and the explosive nature of **ethyne**-air mixtures.

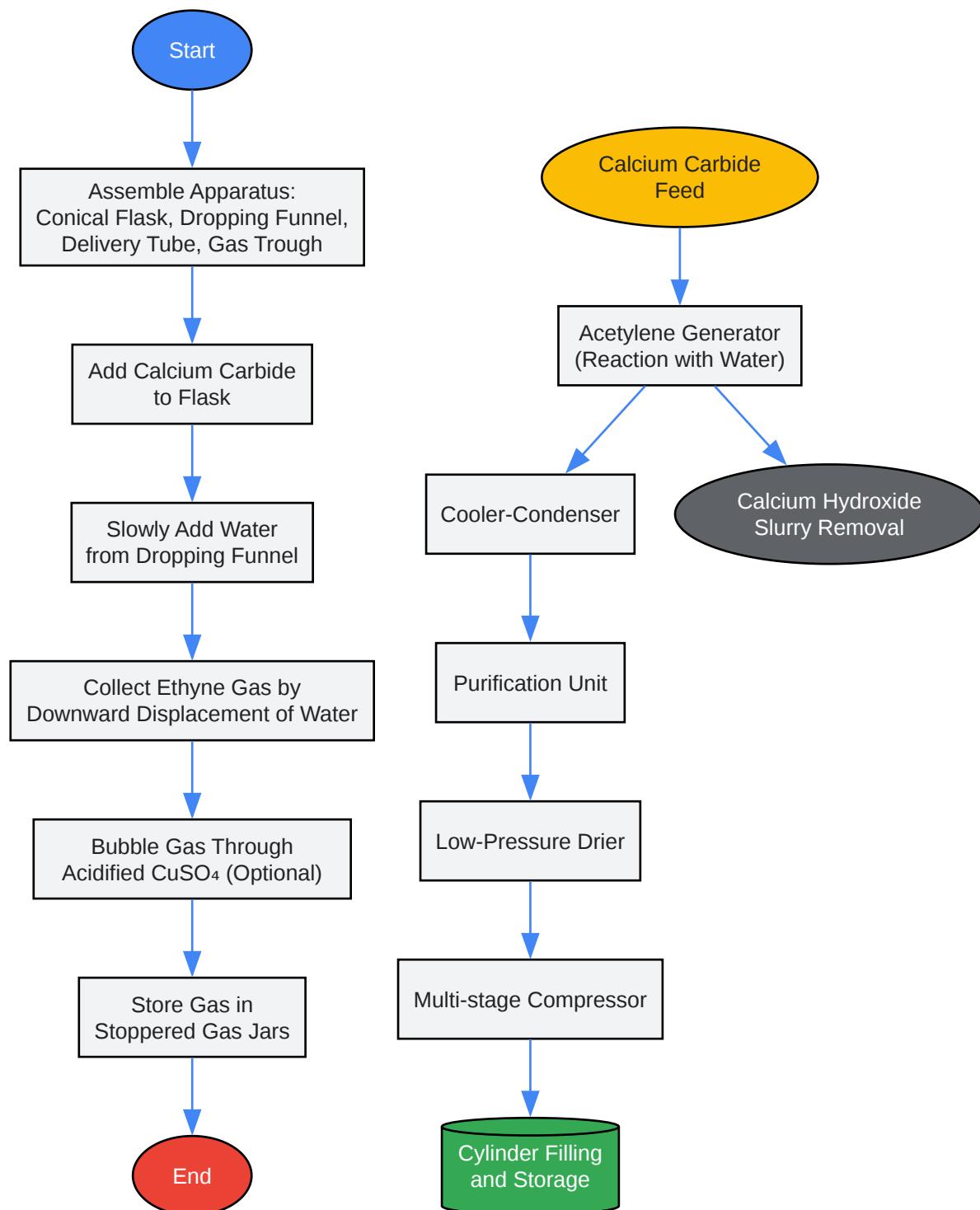
- Handling Calcium Carbide: Calcium carbide is a water-reactive solid. It should be stored in a dry, well-ventilated area, away from moisture.[13] Containers should be opened with care as pressure may build up from reaction with atmospheric moisture.[14]
- Handling **Ethyne**: **Ethyne** is highly flammable and forms explosive mixtures with air over a wide range of concentrations.[14] All sources of ignition must be eliminated from the vicinity of **ethyne** generation and handling. The apparatus for **ethyne** generation should be purged of air before collecting the product gas.[11]
- Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, gloves, and a lab coat, must be worn at all times.
- Ventilation: The synthesis should be performed in a well-ventilated area or a fume hood to prevent the accumulation of flammable gas.[13]

## Mandatory Visualizations



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Caption: Reaction pathway for the synthesis of **ethyne**.

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